

Essential Safety and Logistical Information for Handling Celesticetin

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Compound of Interest

Compound Name: Celesticetin

Cat. No.: B1194208

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Disclaimer: A specific Safety Data Sheet (SDS) for **Celesticetin** was not readily available at the time of this writing. The following guidance is based on general best practices for handling potentially hazardous chemicals and antibiotics in a laboratory setting. It is imperative that researchers conduct a thorough, substance-specific risk assessment before handling **Celesticetin** and consult their institution's Environmental Health and Safety (EHS) department for specific protocols.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are crucial to minimize exposure to **Celesticetin**. The following table summarizes the recommended PPE for handling this compound, based on general guidelines for hazardous chemicals.

Body Part	Personal Protective Equipment (PPE)	Specifications and Notes
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Skin/Body	Chemical-resistant lab coat or gown.	Should be non-absorbent. For handling larger quantities or in situations with a high risk of splashing, consider a disposable gown made of polyethylene-coated polypropylene or other laminate materials.
Hands	Nitrile or neoprene gloves.	Double gloving may be appropriate depending on the specific handling procedures and risk assessment. Ensure gloves are compatible with any solvents being used.
Respiratory	Not generally required under normal use conditions with adequate ventilation.	If handling fine powders that may become airborne, a NIOSH/MSHA-approved respirator (e.g., N95) may be necessary. [3] A full-face respirator can also provide eye and face protection.
Feet	Closed-toe shoes.	Shoe covers may be used to prevent the spread of contamination outside the laboratory.

Operational Plan

1. Engineering Controls:

- Ventilation: Handle **Celesticetin** in a well-ventilated area.[4] A chemical fume hood is recommended, especially when working with the solid powder to avoid inhalation of dust.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

2. Safe Handling Practices:

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[2]
- Avoid Ingestion and Inhalation: Do not eat, drink, or smoke in areas where **Celesticetin** is handled.[5] Avoid generating dust when working with the solid form.[2][4]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling **Celesticetin** and before leaving the laboratory.[5]

3. Storage:

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
- Incompatibilities: Keep away from strong oxidizing agents.[1][2]

Emergency Procedures

1. Spills:

- Evacuation: Evacuate non-essential personnel from the spill area.
- Ventilation: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Cleanup: For solid spills, carefully sweep or scoop up the material to avoid creating dust and place it in a labeled container for disposal. For liquid spills, absorb with an inert material

(e.g., sand, vermiculite) and place in a sealed container for disposal.

- Decontamination: Clean the spill area thoroughly with an appropriate solvent or detergent and water.

2. First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[\[2\]](#) Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Disposal Plan

All waste materials contaminated with **Celesticetin** should be treated as hazardous chemical waste and disposed of in accordance with institutional, local, state, and federal regulations.

1. Waste Segregation:

- Designate a specific, clearly labeled, and sealed waste container for all **Celesticetin**-contaminated materials, including unused product, contaminated PPE, and cleaning materials.

2. Solid Waste:

- Contaminated items such as gloves, bench paper, and disposable labware should be placed in the designated hazardous waste container.

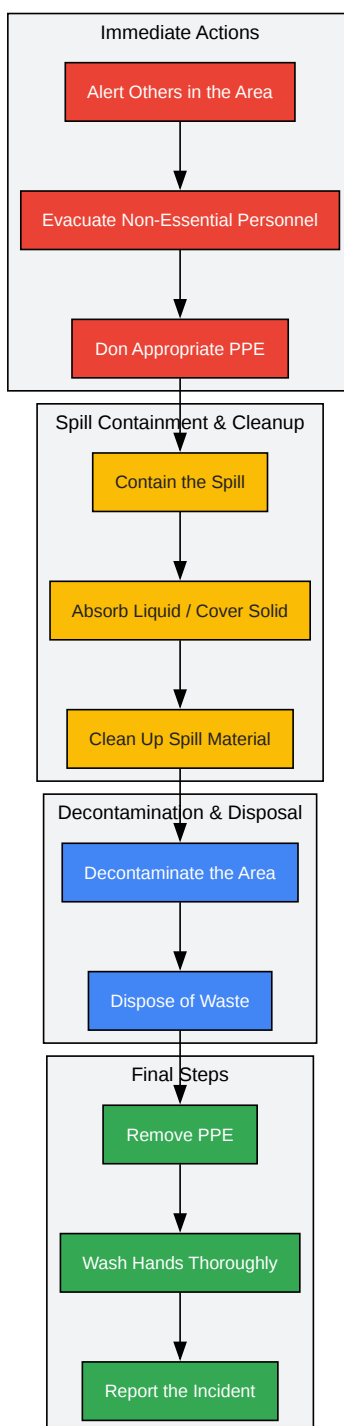
3. Liquid Waste:

- Unused stock solutions and contaminated media should be collected in a sealed, properly labeled hazardous waste container. Do not pour **Celesticetin** solutions down the drain.[6]
While autoclaving can sterilize biohazardous material, it may not degrade the antibiotic, which should still be treated as chemical waste.[6]

4. Final Disposal:

- Follow your institution's procedures for the pickup and disposal of hazardous chemical waste by a licensed vendor.

Experimental Workflow: Celesticetin Spill Response



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Caption: Workflow for a safe and effective response to a **Celesticetin** spill in a laboratory setting.

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